Application Notes and Protocols: 3-Hydroxy-5-methylpyridine in Material Science Research

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Compound of Interest

Compound Name:	*3-Hydroxy-5-methylpyridine*
CAS No.:	*42732-49-0*
Cat. No.:	*B123993*

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Introduction

3-Hydroxy-5-methylpyridine, also known as 5-methyl-3-pyridinol, is a versatile heterocyclic organic compound. While it has established applications as a key intermediate in the synthesis of pharmaceuticals and agrochemicals, its utilization in material science is an emerging field with potential for the development of novel functional materials.[1] This document aims to provide an overview of the potential applications of **3-Hydroxy-5-methylpyridine** in material science, drawing parallels from closely related pyridine derivatives due to the limited specific data available for this particular compound.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Hydroxy-5-methylpyridine** is presented in the table below. This data is essential for designing synthetic protocols and understanding the behavior of the compound in various experimental setups.

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Property	Value	Reference
Molecular Formula	C_6H_7NO	
Molecular Weight	109.13 g/mol	
Appearance	Pale yellow to pale cream to brown powder	
Melting Point	136-140 °C	
Solubility	Slightly soluble in water	
CAS Number	42732-49-0	

Potential Applications in Material Science

Based on the reactivity of its pyridine ring and hydroxyl group, **3-Hydroxy-5-methylpyridine** holds promise as a valuable building block in several areas of material science:

- Coordination Polymers and Metal-Organic Frameworks (MOFs): The nitrogen atom in the pyridine ring and the oxygen atom of the hydroxyl group can act as coordination sites for metal ions, making **3-Hydroxy-5-methylpyridine** a potential ligand for the synthesis of coordination polymers and MOFs. These materials are of significant interest for applications in gas storage, catalysis, and sensing.

- Functional Polymers: The hydroxyl group can be functionalized or used as a site for polymerization, allowing for the incorporation of the pyridine moiety into polymer backbones or as a pendant group. This can impart specific properties to the resulting polymers, such as thermal stability, metal-binding capacity, or altered solubility.

- Photoluminescent Materials: Pyridine-containing compounds are known to be components of photoluminescent materials. While specific data for **3-Hydroxy-5-methylpyridine** is not available, related pyridine derivatives have been used in the synthesis of luminescent coordination polymers.

Experimental Protocols (Hypothetical)

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Due to the lack of specific published protocols for the use of **3-Hydroxy-5-methylpyridine** in material synthesis, the following are hypothetical protocols based on general procedures for the synthesis of coordination polymers and functional polymers using similar pyridine derivatives. These should be considered as starting points for experimental design and will require optimization.

Protocol 1: Hypothetical Synthesis of a 1D Coordination Polymer with a Divalent Metal Ion (e.g., Cu(II))

Objective: To synthesize a one-dimensional coordination polymer using **3-Hydroxy-5-methylpyridine** as a bridging ligand.

Materials:

- **3-Hydroxy-5-methylpyridine**
- Copper(II) acetate monohydrate
- Methanol
- Diethyl ether

Procedure:

- In a clean, dry vial, dissolve 0.1 mmol of **3-Hydroxy-5-methylpyridine** in 5 mL of methanol.
- In a separate vial, dissolve 0.05 mmol of copper(II) acetate monohydrate in 5 mL of methanol.
- Slowly add the metal salt solution to the ligand solution with continuous stirring at room temperature.
- Seal the vial and allow the solution to stand undisturbed.
- Slow vapor diffusion of diethyl ether into the reaction mixture can be employed to facilitate crystal growth.
- After a few days to a week, colored crystals suitable for X-ray diffraction may form.

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- Collect the crystals by filtration, wash with a small amount of cold methanol, and dry under vacuum.

Characterization:

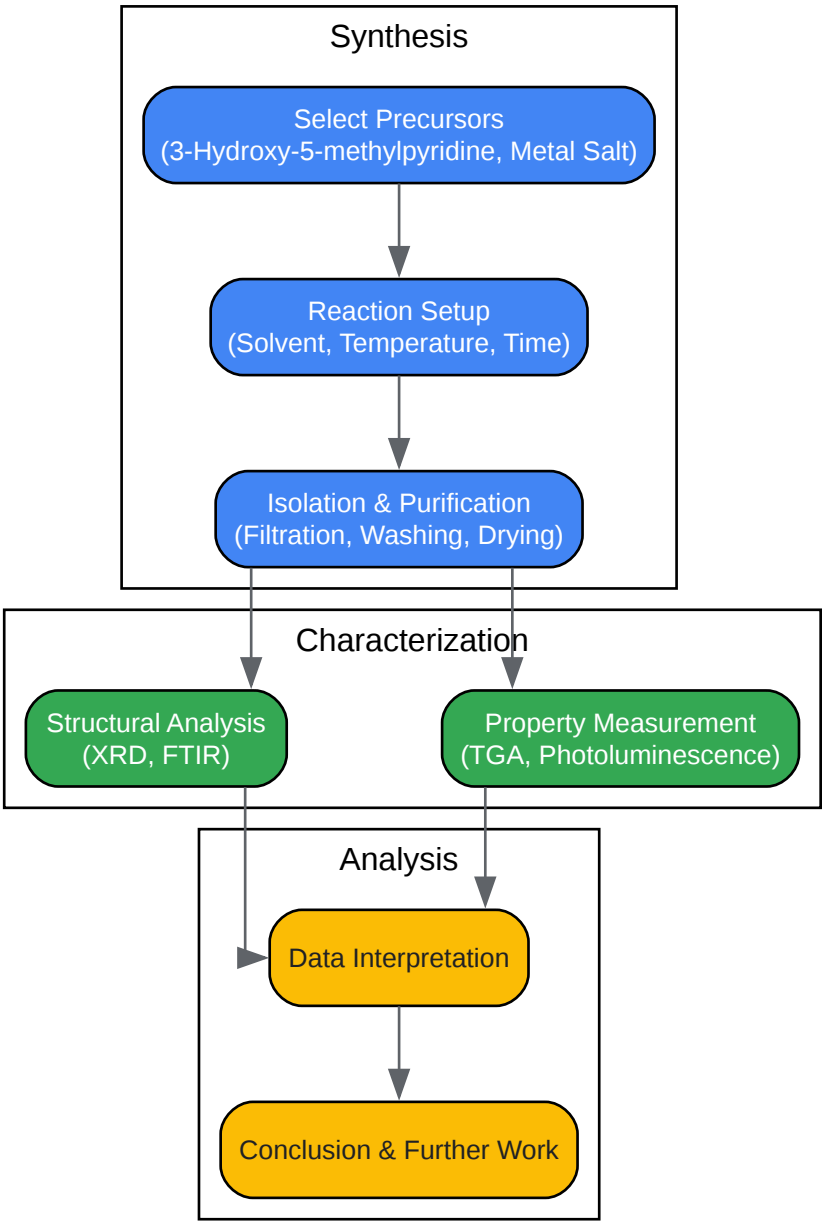
- Single-crystal X-ray diffraction: To determine the crystal structure and coordination mode.
- Fourier-transform infrared (FTIR) spectroscopy: To confirm the coordination of the ligand to the metal center.
- Thermogravimetric analysis (TGA): To assess the thermal stability of the resulting polymer.

Logical Workflow for Material Synthesis

The following diagram illustrates a general workflow for the synthesis and characterization of a new material using **3-Hydroxy-5-methylpyridine**.

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General Workflow for Material Synthesis



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Caption: A generalized workflow for material synthesis and characterization.

Conclusion and Future Outlook

While the direct application of **3-Hydroxy-5-methylpyridine** in material science is not yet well-documented in publicly available literature, its chemical structure suggests significant potential. The protocols and workflows presented here, derived from related compounds, offer a

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foundational guide for researchers interested in exploring this promising molecule. Future research should focus on the systematic investigation of its coordination chemistry with various metal ions and its incorporation into polymeric structures to unlock its full potential in the development of new materials with tailored properties. Researchers are encouraged to perform thorough literature searches for the most up-to-date information as this is an evolving field.

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References

- 1. synchem.de [synchem.de]
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